

Commercial Suppliers of 2-[4-(trifluoromethyl)phenyl]benzaldehyde: A Technical Overview

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Compound of Interest

Compound Name: 2-[4-(Trifluoromethyl)phenyl]benzaldehyde

Cat. No.: B1304073

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For researchers, scientists, and professionals in drug development, sourcing high-quality chemical compounds is a critical step in the research and development pipeline. This guide provides an overview of commercial suppliers for **2-[4-(trifluoromethyl)phenyl]benzaldehyde** (CAS No. 84392-23-4), a key intermediate in various synthetic applications.

Chemical Profile

IUPAC Name: **2-[4-(Trifluoromethyl)phenyl]benzaldehyde**^[1] CAS Number: 84392-23-4^{[1][2]}
Molecular Formula: C₁₄H₉F₃O^{[1][2][3]}

This compound is noted for its application as a primary and secondary intermediate in organic synthesis.^[2]

Commercial Availability

Several chemical suppliers offer **2-[4-(trifluoromethyl)phenyl]benzaldehyde**, often with varying purity levels and quantities to suit different research and manufacturing needs. Below is a compilation of identified suppliers and the product specifications they provide.

Supplier	Purity	Appearance	Additional Information
Weifang Yangxu Group Co., Ltd.	99% [3]	-	Offers the product in quantities as low as 1 milligram and has a large production capacity. They provide shipment by air or sea. [3]
BOC Sciences	97% [2]	Crystalline powder [2]	Provides the compound for use as a primary and secondary intermediate. They offer industrial and reagent grades. [2]
P&S Chemicals	-	-	Lists the compound and provides its chemical formula and synonyms, including 4'-(Trifluoromethyl)biphenyl-2-carbaldehyde. [1]
Amadis Chemical Company Limited	-	-	Lists 4'-(Trifluoromethyl)-[1,1'-biphenyl]-2-carbaldehyde as available. [4]
Hunan Russell Chemicals Technology Co.,Ltd.	-	-	Lists 4'-(Trifluoromethyl)-[1,1'-biphenyl]-2-carbaldehyde.
BLD Pharmatech Co., Limited	98%	-	Lists 4'-(TRIFLUOROMETHY

L)-[1,1'-BIPHENYL]-2-CARBALDEHYDE.

XIAMEN EQUATION
CHEMICAL CO.,LTD

Lists 2-[4-(TRIFLUOROMETHYL)PHENYL]BENZALDEHYDE.[5]

Logical Workflow for Sourcing

To assist in the procurement process, the following logical workflow can be considered.



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Figure 1: A streamlined workflow for sourcing chemical compounds.

Disclaimer: While this guide provides a list of potential suppliers based on publicly available information, it is essential for researchers to conduct their own due diligence and supplier qualification. The experimental protocols and detailed signaling pathways requested are beyond the scope of this document. For specific experimental methodologies, consulting peer-reviewed scientific literature is recommended.

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